

Technical Guide: Certificate of Analysis for 3-Chloropyridine-d4

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Compound of Interest

Compound Name: 3-Chloropyridine-d4

Cat. No.: B3070127

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the critical quality attributes found on a Certificate of Analysis (CoA) for **3-Chloropyridine-d4**. Understanding the data and the underlying analytical methodologies is paramount for ensuring the accuracy and reliability of research and development applications, particularly in quantitative mass spectrometry-based assays.^{[1][2][3]} **3-Chloropyridine-d4** serves as a valuable internal standard in such studies due to its chemical and physical properties being nearly identical to its non-deuterated counterpart.^{[1][4]}

Core Quantitative Data

The quality of a deuterated standard is primarily defined by its isotopic and chemical purity. These parameters are meticulously quantified and presented on the CoA. Below is a summary of typical specifications for **3-Chloropyridine-d4**.

Parameter	Specification
Isotopic Purity	≥ 98 atom % D
Chemical Purity	≥ 98%
Molecular Formula	C ₅ D ₄ ClN
Molecular Weight	117.57 g/mol
CAS Number	1001003-95-7

Note: The data presented is a compilation of typical values from commercial suppliers.

Experimental Protocols

The certification of **3-Chloropyridine-d₄** relies on a series of robust analytical methods to verify its identity, purity, and isotopic enrichment.

Isotopic Purity Determination by Nuclear Magnetic Resonance (NMR) Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary technique for determining the isotopic purity of deuterated compounds. It provides site-specific information about the deuterium incorporation.

Methodology:

- **Sample Preparation:** A precise quantity of **3-Chloropyridine-d₄** is dissolved in a suitable deuterated solvent (e.g., Chloroform-d) and placed in an NMR tube.
- **Data Acquisition:** ¹H NMR (Proton NMR) and/or ²H NMR (Deuterium NMR) spectra are acquired. For ¹H NMR, the absence or significant reduction of signals at the positions where deuterium atoms are expected confirms successful deuteration.
- **Data Analysis:** The isotopic purity is calculated by comparing the integral of the residual proton signals in the deuterated compound to the integral of a known internal standard or by direct integration of the deuterium spectrum.

Chemical Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

Gas Chromatography (GC) is employed to separate volatile and semi-volatile compounds, making it an ideal method for assessing the chemical purity of **3-Chloropyridine-d4**.

Methodology:

- **Sample Preparation:** A dilute solution of the **3-Chloropyridine-d4** is prepared in a volatile organic solvent.
- **Chromatographic Separation:** The sample is injected into the GC system, where it is vaporized and carried by an inert gas through a chromatographic column. The column separates the analyte from any impurities based on their boiling points and interactions with the stationary phase.
- **Detection and Quantification:** As the separated components elute from the column, they are detected by a mass spectrometer (MS). The MS provides mass information, confirming the identity of the main peak as **3-Chloropyridine-d4** and identifying any impurities. The chemical purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Identity Confirmation by High-Resolution Mass Spectrometry (HR-MS)

HR-MS is a powerful tool for confirming the exact mass of the deuterated molecule, which further validates its identity and isotopic enrichment.

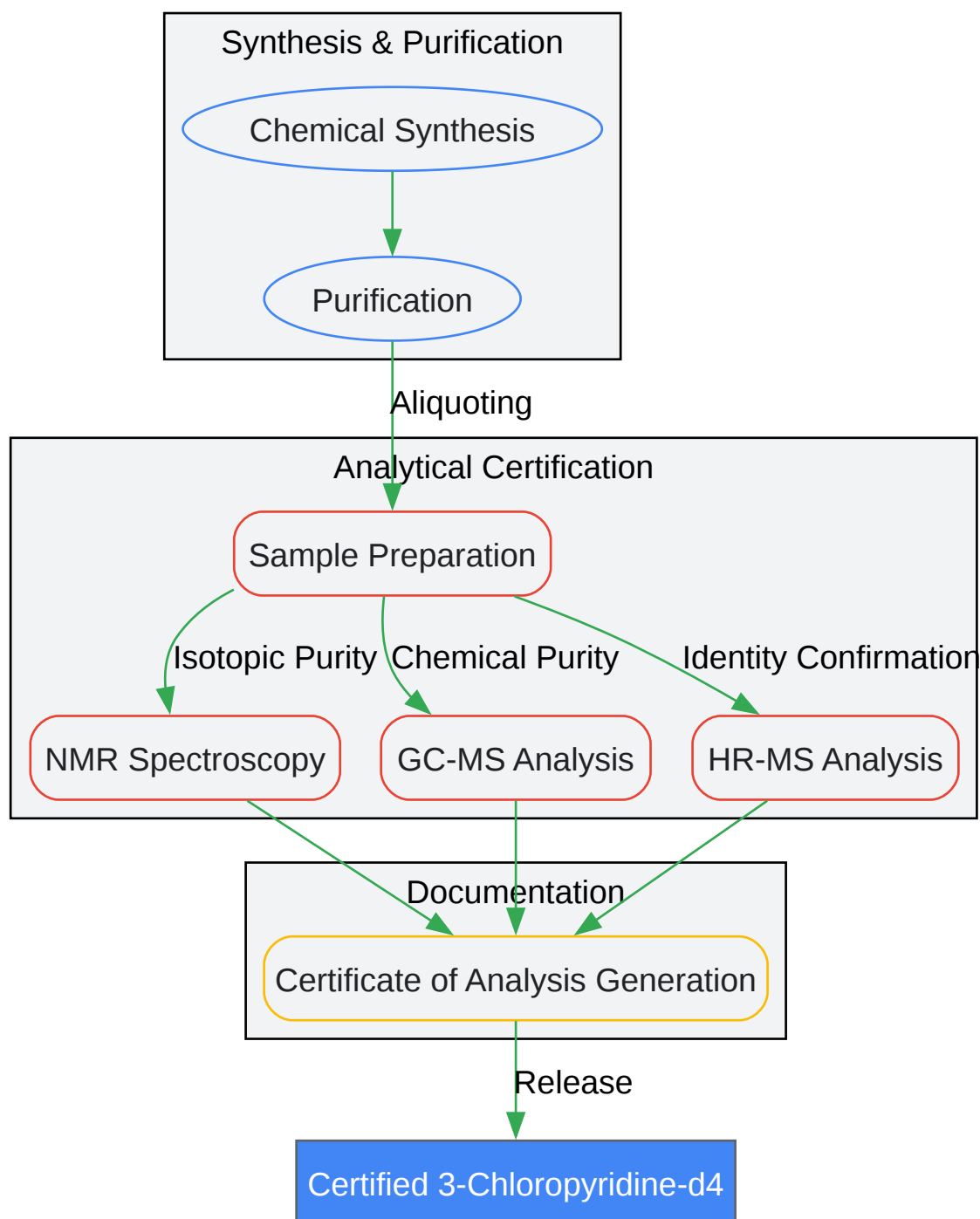
Methodology:

- **Sample Infusion:** A solution of the **3-Chloropyridine-d4** is directly infused into the high-resolution mass spectrometer.
- **Mass Analysis:** The instrument measures the mass-to-charge ratio (m/z) of the molecular ion with high precision.

- **Data Verification:** The experimentally measured exact mass is compared to the theoretically calculated exact mass of **3-Chloropyridine-d4** (C_5D_4ClN). A close correlation between the measured and theoretical mass confirms the identity and elemental composition of the compound.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the certification of a deuterated standard like **3-Chloropyridine-d4**.



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